

Technical Monograph: (3-Chloropropyl)sulfamoyl Chloride

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Compound of Interest

Compound Name:	(3-Chloropropyl)sulfamoyl Chloride
CAS No.:	42065-72-5
Cat. No.:	B1426127

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CAS Number: 42065-72-5 Document Type: Technical Application Guide Version: 2.0 (2026)

Executive Summary & Chemical Identity

(3-Chloropropyl)sulfamoyl chloride (CAS 42065-72-5) is a specialized heterobifunctional reagent utilized in medicinal chemistry for the construction of sulfamide-based pharmacophores.[1] Unlike simple sulfonyl chlorides, this molecule possesses two distinct electrophilic sites with differentiated reactivity profiles: a highly reactive sulfamoyl chloride terminus (

) and a latent alkyl chloride tail (

).

This dual-reactivity allows researchers to perform sequential functionalization—typically establishing the sulfamide linkage first under mild conditions, followed by cyclization or alkylation at the propyl chloride site. It is a critical building block in the development of antiviral

agents (e.g., CHIKV nsP2 inhibitors) and enzyme inhibitors where stable urea bioisosteres are required.

Physicochemical Framework

Property	Data	Note
CAS Number	42065-72-5	Primary identifier
Formula		
Molecular Weight	192.06 g/mol	
Appearance	Colorless to pale yellow liquid	Hygroscopic; hydrolyzes in moist air
Density	~1.47 g/cm ³	Estimated
Solubility	, THF, EtOAc	Reacts violently with water/alcohols
Storage	2–8°C, Inert Atmosphere (Ar/)	Thermally unstable above ambient temps

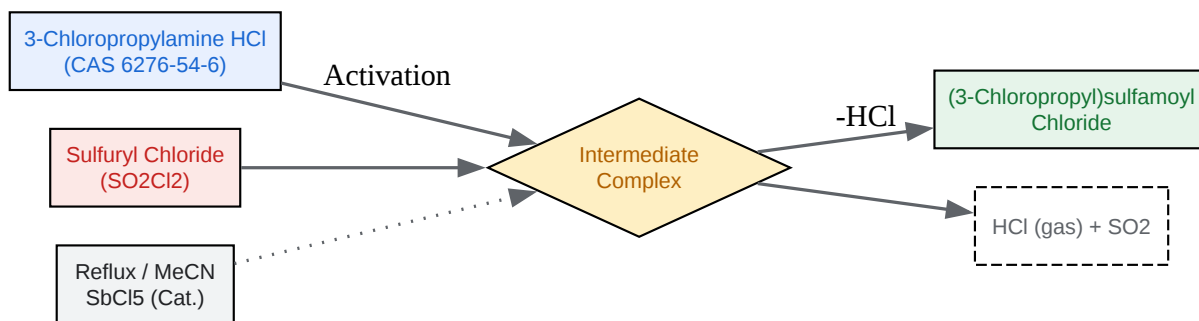
Synthesis Logic & Production

Expertise Note: The commercial availability of this reagent can be sporadic. Consequently, in-house synthesis is often required. The standard route involves the reaction of 3-chloropropylamine hydrochloride with sulfuryl chloride (

).

Causality in Synthesis Design: The reaction is driven by the nucleophilic attack of the amine on the sulfuryl chloride. However, the choice of 3-chloropropylamine hydrochloride (salt form) rather than the free amine is deliberate. Using the salt allows for a controlled release of the free amine (via base addition) or direct reaction in the presence of a catalyst, preventing the rapid, exothermic polymerization that can occur with free amines and

Synthesis Workflow (DOT Visualization)



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Figure 1: Synthetic pathway for CAS 42065-72-5 via sulfuryl chloride activation.[2] Note the evolution of HCl gas requires efficient trapping.

Mechanistic Reactivity & Experimental Protocol

The utility of CAS 42065-72-5 lies in its chemoselectivity.

- Site A (Sulfamoyl Chloride): Reacts rapidly with nucleophiles (primary/secondary amines) at 0°C to room temperature. This forms the sulfamide core.
- Site B (Alkyl Chloride): Remains inert under the conditions used for Site A. It requires elevated temperatures (>60°C) or iodide catalysis (Finkelstein conditions) to undergo nucleophilic substitution.

Standardized Coupling Protocol (Self-Validating)

Objective: Coupling **(3-Chloropropyl)sulfamoyl chloride** with a secondary amine (Sequence A).

Reagents:

- Substrate: Secondary amine (1.0 equiv)
- Reagent: **(3-Chloropropyl)sulfamoyl chloride** (1.1 equiv)[3][4]
- Base: Triethylamine (

) or DIPEA (2.5 equiv)

- Solvent: Anhydrous Dichloromethane (DCM)

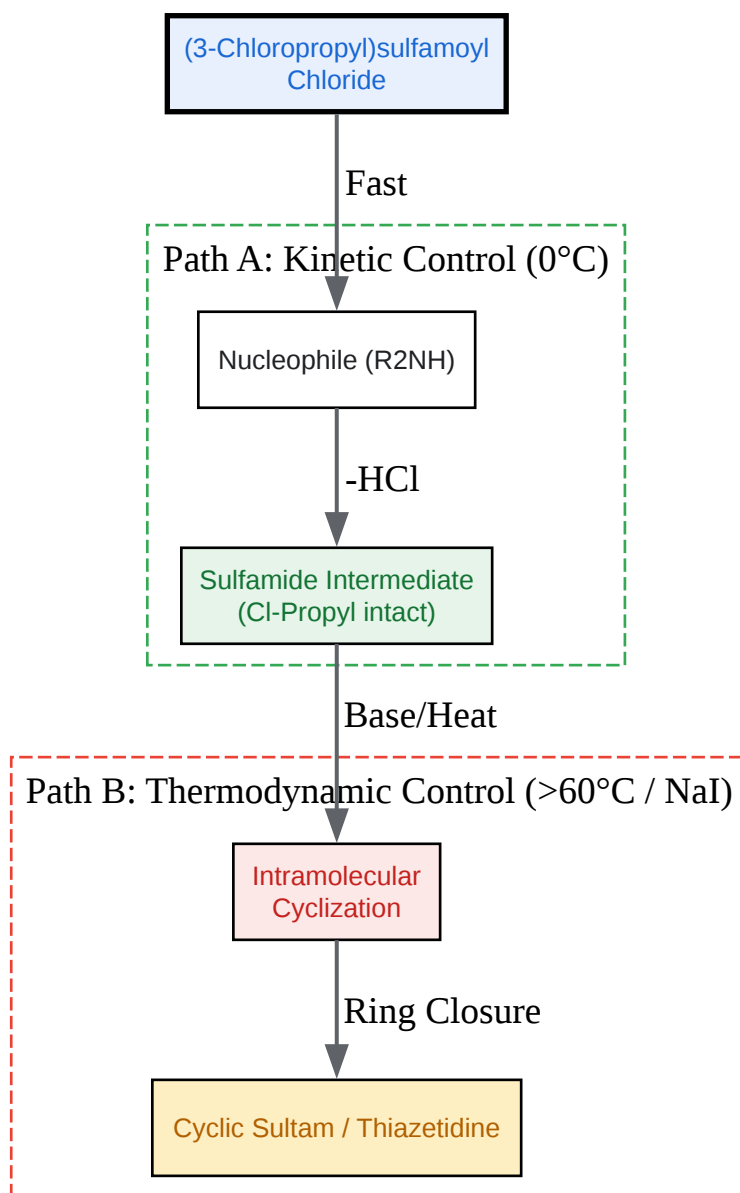
Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask under Argon, dissolve the secondary amine (1.0 equiv) and

(2.5 equiv) in anhydrous DCM (0.2 M concentration).

- Cryogenic Addition: Cool the solution to 0°C using an ice bath. Causality: Low temperature prevents competing side reactions at the alkyl chloride site and minimizes hydrolysis.
- Reagent Introduction: Add **(3-Chloropropyl)sulfamoyl chloride** dropwise via syringe. Observation Check: Slight fuming may occur; ensure venting is adequate.
- Reaction Monitoring: Stir at 0°C for 30 minutes, then allow to warm to room temperature over 2 hours. Monitor via TLC (or LC-MS). The starting amine should disappear.
- Quench & Workup: Quench with saturated
 . Extract with DCM (
) . Wash organics with brine, dry over
, and concentrate.
- Validation:
NMR should show the propyl chain signals (
ppm for
) intact, confirming only the sulfamoyl coupling occurred.

Divergent Reactivity Visualization



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Figure 2: Chemoselective pathways. Path A yields linear sulfamides; Path B forces cyclization to sultams.

Applications in Drug Discovery

The primary application of CAS 42065-72-5 is in the synthesis of sulfamide bioisosteres of ureas and amides. Sulfamides (

) possess tetrahedral geometry, offering different hydrogen-bonding vectors compared to planar ureas.

Case Study: Antiviral Therapeutics (Chikungunya Virus) Research has highlighted the use of **(3-chloropropyl)sulfamoyl chloride** in synthesizing inhibitors for the nsP2 helicase of the Chikungunya virus (CHIKV).[4]

- Mechanism: The reagent is used to append a sulfamoyl moiety to a scaffold (e.g., an oxaspiropiperidine or amino acid derivative).
- Outcome: The resulting sulfamide linker improves metabolic stability and enhances binding affinity within the viral protease/helicase active site compared to the corresponding carboxamide [1].

Heterocyclic Synthesis: Beyond linkers, this reagent is a precursor for 1,1-dioxo-1,2-thiazetidines (4-membered rings) and 1,2-thiazines (6-membered rings) via intramolecular alkylation, providing access to novel S-heterocycles not easily accessible via standard sulfonylation.

Safety & Handling

- Hazards: Corrosive (Skin Corr. 1B), causes severe eye damage. Reacts violently with water to release HCl and sulfuric acid derivatives.
- Storage: Must be stored under inert gas (Argon/Nitrogen) in a desiccator. Refrigeration (2-8°C) is mandatory to prevent thermal decomposition.
- Spill Protocol: Do not use water. Neutralize with weak base (sodium carbonate) and absorb with inert material (vermiculite).

References

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